

Spectroscopic Analysis of 2-Bromo-1-iodo-4-nitrobenzene: A Technical Guide

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Compound of Interest

Compound Name: 2-Bromo-1-iodo-4-nitrobenzene

CAS No.: 7149-14-6

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Disclaimer: Extensive searches for publicly available experimental ^1H NMR and ^{13}C NMR data for **2-Bromo-1-iodo-4-nitrobenzene** did not yield specific spectral datasets. This guide, therefore, presents predicted NMR data for the closely related compound, 2-Bromo-1-iodo-4-methylbenzene, to provide researchers, scientists, and drug development professionals with a valuable comparative and methodological resource. The experimental protocols outlined are generalized for compounds of this nature.

Introduction

2-Bromo-1-iodo-4-nitrobenzene is a polysubstituted aromatic compound with significant potential as a versatile intermediate in organic synthesis. The distinct electronic environments created by the bromo, iodo, and nitro substituents on the benzene ring make Nuclear Magnetic Resonance (NMR) spectroscopy an essential tool for its structural elucidation and characterization. This technical guide provides a framework for the NMR analysis of this and structurally similar compounds.

Predicted NMR Spectroscopic Data for 2-Bromo-1-iodo-4-methylbenzene

Due to the absence of experimental data for **2-Bromo-1-iodo-4-nitrobenzene**, predicted ^1H and ^{13}C NMR data for the analogous compound, 2-Bromo-1-iodo-4-methylbenzene, are presented below. This information can serve as a useful reference for anticipating the spectral features of **2-Bromo-1-iodo-4-nitrobenzene**, keeping in mind the differing electronic effects of a nitro versus a methyl group.

Predicted ^1H NMR Data

The predicted ^1H NMR spectrum of 2-Bromo-1-iodo-4-methylbenzene in CDCl_3 would likely exhibit three distinct signals in the aromatic region and one signal for the methyl group.^[1]

Predicted Chemical Shift (δ) [ppm]	Multiplicity	Integration	Assignment (for 2-Bromo-1-iodo-4-methylbenzene)
~7.65	Doublet	1H	Aromatic H
~7.30	Doublet of doublets	1H	Aromatic H
~6.95	Doublet	1H	Aromatic H
~2.35	Singlet	3H	-CH ₃

Table 1: Predicted ^1H NMR data for 2-Bromo-1-iodo-4-methylbenzene.^[1]

Predicted ^{13}C NMR Data

The proton-decoupled ^{13}C NMR spectrum of 2-Bromo-1-iodo-4-methylbenzene is predicted to show six signals for the aromatic carbons and one for the methyl carbon.^[1]

Predicted Chemical Shift (δ) [ppm]	Assignment (for 2-Bromo-1-iodo-4-methylbenzene)
~141.0	C-I
~139.5	C-Br
~134.0	C-H
~131.0	C-H
~129.0	C-H
~95.0	C-CH ₃
~22.0	-CH ₃

Table 2: Predicted ¹³C NMR data for 2-Bromo-1-iodo-4-methylbenzene.[\[1\]](#)

Experimental Protocols for NMR Spectroscopy

The following are generalized protocols for acquiring ¹H and ¹³C NMR spectra for halogenated nitrobenzene compounds.[\[1\]](#) Instrument-specific parameters may require optimization.

Sample Preparation

- Weigh approximately 5-10 mg of the solid sample of **2-Bromo-1-iodo-4-nitrobenzene**.
- Dissolve the sample in approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., CDCl₃, DMSO-d₆) in a clean, dry NMR tube.
- Ensure the sample is fully dissolved to achieve a homogeneous solution.

¹H NMR Acquisition

- Instrumentation: Utilize a 300 MHz or higher field NMR spectrometer.
- Locking and Shimming: Lock the spectrometer on the deuterium signal of the solvent and shim the magnetic field to optimize homogeneity.
- Acquisition Parameters:

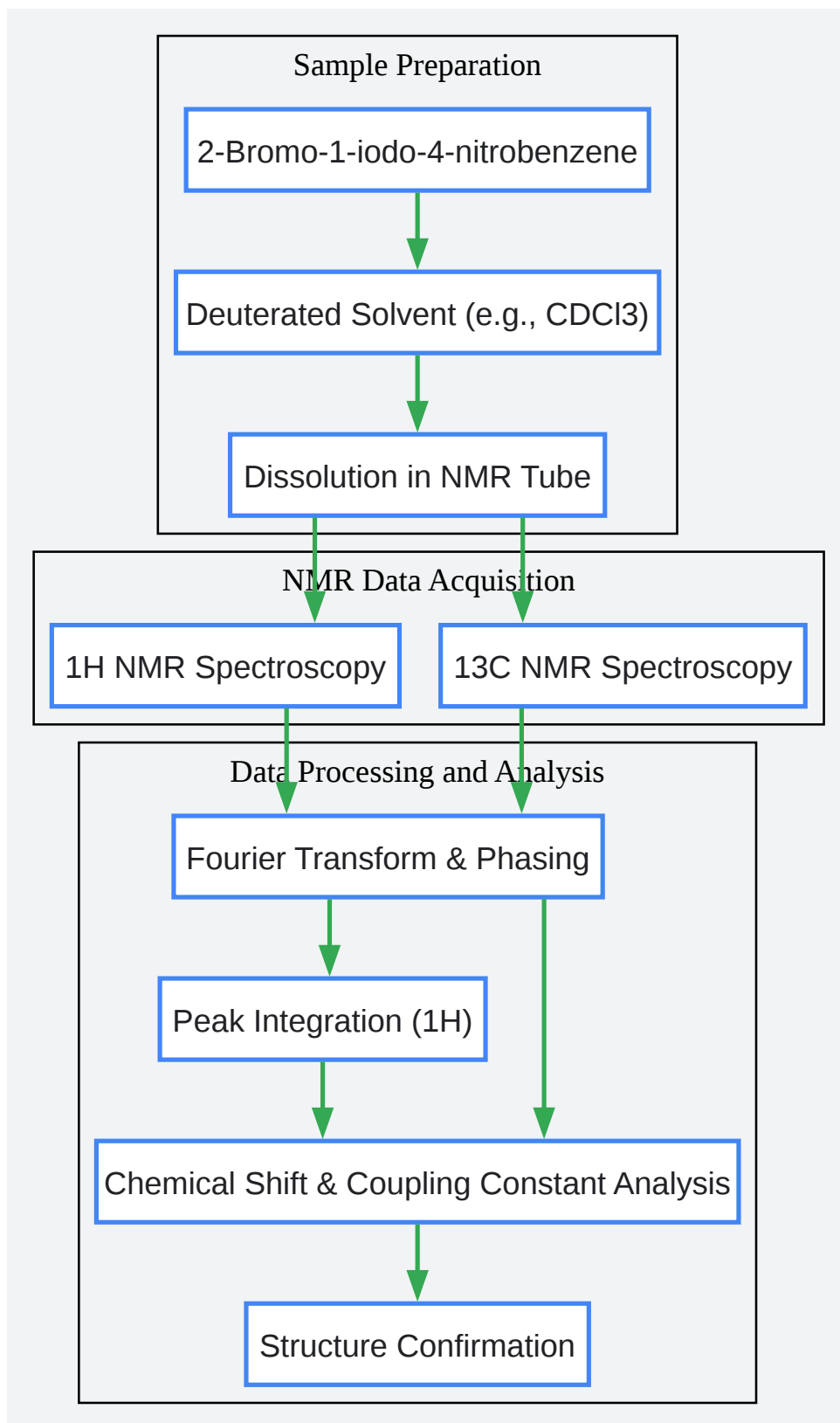
- Acquire the spectrum with a sufficient number of scans to obtain a good signal-to-noise ratio.
- Use a standard pulse sequence.
- Referencing: Reference the spectrum to the residual solvent peak (e.g., CDCl_3 at 7.26 ppm).

^{13}C NMR Acquisition

- Instrumentation: Use a 300 MHz or higher field NMR spectrometer.
- Acquisition Parameters:
 - Employ a proton-decoupled pulse sequence.
 - A significantly larger number of scans will be necessary compared to ^1H NMR due to the low natural abundance of the ^{13}C isotope.
- Referencing: Reference the spectrum to the solvent peak (e.g., CDCl_3 at 77.16 ppm).

Visualization of Spectroscopic Workflow and Molecular Structure

The following diagrams, created using the DOT language, illustrate the logical workflow for spectroscopic analysis and the chemical structure of **2-Bromo-1-iodo-4-nitrobenzene** with atom numbering for NMR assignment.



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Figure 1: Workflow for Spectroscopic Analysis.

Figure 2: Chemical Structure and Atom Numbering.

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References

- 1. [benchchem.com](https://www.benchchem.com) [benchchem.com]
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